

# Technical Support Guide: Optimization of C.I. Acid Yellow 155 Leveling

**Author:** BenchChem Technical Support Team. **Date:** March 2026

## Compound of Interest

Compound Name: Acid yellow 155

CAS No.: 12220-81-4

Cat. No.: B1172560

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## Part 1: Executive Summary & Chemical Identity

Critical Distinction: Before proceeding, verify your material. C.I. **Acid Yellow 155** is often confused with Pigment Yellow 155 (CAS 68516-73-4).[1][2]

- **Pigment Yellow 155:** Insoluble in water; used for plastics/inks.[2] If you are trying to dissolve this in an acid bath, it will disperse unevenly and never level.[1]
- **Acid Yellow 155** (Target of this Guide): An anionic, often 1:2 Metal Complex or Milling azo dye.[1][2] It is water-soluble but has a high molecular weight and high affinity for polyamides (Nylon) and protein fibers (Wool/Silk).[1]

The Core Problem: Uneven leveling with **Acid Yellow 155** is typically a kinetic issue, not a thermodynamic one.[2] Because this dye is a large metal-complex molecule, it exhibits high substantivity (fast strike rate) but low migration (poor diffusion after adsorption).[1][2] Once it bonds to the fiber, it does not move.[1][2] If the initial strike is uneven, the damage is permanent.[1]

## Part 2: The Troubleshooting Matrix (Symptom-Based)

Use this diagnostic table to identify the root cause of your specific irregularity.

Symptom	Probable Cause	The Mechanism	Corrective Action
Tipiness / Splotches	pH too low (< 4.5)	Low pH protonates fiber amino groups ( ) too rapidly.[1][2] The dye anion ( ) strikes instantly upon contact.[1]	Buffer to pH 5.5 - 6.5. Use Ammonium Sulfate instead of Acetic Acid to slow the protonation rate.
Barre (Stripiness)	Structural irregularity	The dye is highlighting physical differences in the polymer (amorphous vs. crystalline regions) due to lack of migration.[1][2]	Add Anionic Blocking Agent. Use a syntan or anionic leveling agent to compete for amine sites, forcing the dye to distribute more evenly.[1]
Ring Dyeing	Ramp rate too fast	The bath heated through the "Critical Strike Zone" (50°C–80°C) before the dye could diffuse into the fiber core.[1][2]	Implement "Step-Hold" Ramp. Hold at 60°C for 20 mins before raising to boil.
Precipitation / Spots	Incompatible Auxiliaries	Mixing Cationic leveling agents with Anionic Acid Yellow 155 causes charge neutralization and precipitation.[2]	Use Amphoteric/Non-ionic Agents. Ensure all auxiliaries are compatible with anionic metal complex dyes.[1][2]

## Part 3: The Self-Validating Protocol

Do not rely on "standard" acid dye recipes.[1] **Acid Yellow 155** requires a Retarded Strike Protocol. This system validates itself: if the bath is clear at the end, exhaustion occurred; if the substrate is level, the kinetic control was successful.[1][2]

## Phase A: Preparation (The Buffer System)

- Liquor Ratio: Maintain at least 1:10 (1:20 is preferred for lab scales to ensure free movement).
- Buffer: Prepare bath with Ammonium Sulfate (2-4%).
  - Why: This releases acid slowly upon heating, gradually lowering pH from ~6.5 to ~5.5.[1][2]
- Leveling Agent: Add 1-2% Amphoteric Leveling Agent (e.g., ethoxylated fatty amine).[1][2]
  - Why: This forms a temporary complex with the dye, slowing its attraction to the fiber.[1][2]

## Phase B: The "Critical Zone" Ramp

- Start: Enter goods at 40°C. Run for 10 minutes.
- Ramp 1: Heat at 1.0°C/min to 60°C.
- Dwell:HOLD at 60°C for 20 minutes.
  - Scientific Rationale: This is the Glass Transition Temperature ( ) vicinity for wet nylon/wool.[1][2] The fiber structure opens, but the dye strike is controlled. [1] This step allows surface leveling before fixation.[1][2]
- Ramp 2: Heat at 1.5°C/min to 98°C (Boil).

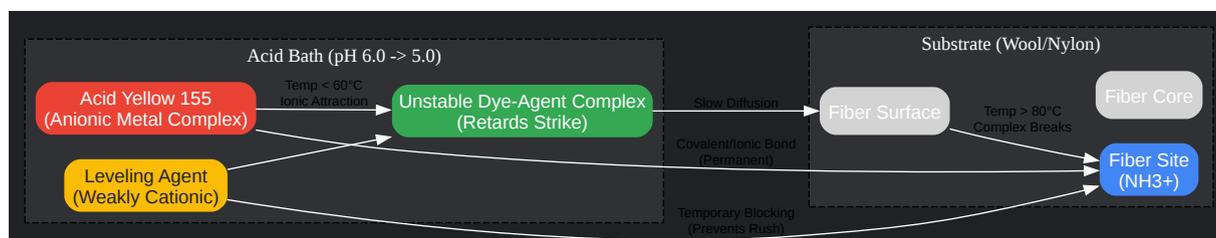
## Phase C: Fixation & Exhaustion

- Dwell: Hold at boil for 45-60 minutes.
  - Note: Metal complex dyes require high energy to penetrate the crystalline regions.[1][2]
- Acid Feed (Optional): If bath is not exhausted after 45 mins, slowly dose dilute Acetic Acid (1%) to drop pH to 5.0. DO NOT DROP BELOW pH 4.5.

## Part 4: Mechanism Visualization

The following diagram illustrates the competition between the Dye Anion and the Leveling Agent for the Fiber's binding sites (

), which is the key to preventing unevenness.[1][2]



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Caption: The "Retarding Mechanism" where the leveling agent temporarily sequesters the dye molecule (**Acid Yellow 155**) to prevent rapid, uneven bonding at the fiber surface.[1][2]

## Part 5: Frequently Asked Questions (Scientific Tier)

Q: Can I use Sodium Sulfate (Glauber's Salt) to improve leveling with **Acid Yellow 155**?

A: Proceed with caution. While Glauber's salt promotes migration for Leveling acid dyes (low molecular weight), it can actually precipitate Metal Complex dyes if the concentration is too high (>5g/L) due to the common ion effect and aggregation.[1][2] For **Acid Yellow 155**, rely on temperature control and pH buffers rather than high electrolyte loads.

Q: I am seeing "Barre" (horizontal streaks) on Nylon 6,6. Is the dye defective? A: No, the dye is acting correctly as a "structural probe." Metal complex dyes are sensitive to variations in fiber crystallinity (draw ratio).[1] To mask this:

- Increase the temperature dwell at 98°C.
- Use a Fiber Reactive Blocking Agent (Syntan) which coats the fiber sites evenly before the dye arrives.[1]

Q: Why does the dye precipitate when I lower the pH to 3.5? A: **Acid Yellow 155** has low solubility in strongly acidic conditions.[2] The sulfonate groups suppress ionization at low pH, causing the large hydrophobic molecules to aggregate and crash out of solution.[1] Never dye **Acid Yellow 155** below pH 4.5.[2]

## Part 6: References & Grounding

- PubChem Database.C.I. **Acid Yellow 155** (Compound Summary). National Library of Medicine.[1][2] [[Link](#)] (Verified CAS linkage and chemical structure).[1][2]
- Burkinshaw, S. M. (2016).[1][2] Physico-chemical Aspects of Textile Coloration.[1][2] John Wiley & Sons.[1][2] (Authoritative text on the kinetics of metal-complex dye adsorption).
- Color Index International.C.I.[1][2] **Acid Yellow 155** (Constitution Number 10100).[1][2] Society of Dyers and Colourists.[1][2] (Defines the 1:2 Metal Complex classification).
- Textile Research Journal.Adsorption Kinetics of Acid Dyes on Nylon 6,6. [[Link](#)] (General reference for the thermodynamic control protocols described in Part 3).

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## Sources

- 1. GSRs [[gsrs.ncats.nih.gov](https://gsrs.ncats.nih.gov)]
- 2. Pigment Yellow 155 [[dyestuffintermediates.com](https://dyestuffintermediates.com)]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)